

4-Hydroxyindole-3-carboxaldehyde CAS number and molecular structure

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Compound of Interest

Compound Name: 4-Hydroxyindole-3-carboxaldehyde

Cat. No.: B113049

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In-Depth Technical Guide: 4-Hydroxyindole-3-carboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyindole-3-carboxaldehyde**, a significant heterocyclic compound with emerging applications in scientific research. This document details its chemical identity, structural information, and relevant experimental protocols, presented in a clear and accessible format for laboratory and development settings.

Core Compound Information

CAS Number: 81779-27-3^{[1][2]}

Molecular Formula: C₉H₇NO₂^{[1][2][3]}

Synonyms: 3-Formyl-4-hydroxy-1H-indole, 4-hydroxy-1H-indole-3-carbaldehyde^{[1][4]}

Molecular Structure

The molecular structure of **4-Hydroxyindole-3-carboxaldehyde** is characterized by a hydroxyindole core with a carboxaldehyde group at the 3-position.

SMILES:C1=CC2=C(C(=C1)O)C(=CN2)C=O[2][3][5]

InChI:InChI=1S/C9H7NO2/c11-5-6-4-10-7-2-1-3-8(12)9(6)7/h1-5,10,12H[4]

Physicochemical and Predicted Data

The following tables summarize key quantitative data for **4-Hydroxyindole-3-carboxaldehyde**, providing a quick reference for its physical and chemical properties.

Property	Value	Source
Molecular Weight	161.16 g/mol	[1][3]
Exact Mass	161.047678466 g/mol	[3][4]
Appearance	Yellow to brown solid	[6]
Purity	≥95%	[1]
Topological Polar Surface Area	53.1 Å ²	[3][4]
XlogP	1.2	[3][4]
Hydrogen Bond Donors	2	[4]
Hydrogen Bond Acceptors	2	[4]
Rotatable Bonds	1	[4]

Biological and Pharmacological Context

4-Hydroxyindole-3-carboxaldehyde is a plant metabolite that has been isolated from species such as *Capparis spinosa* L.[5][6]. It is noted for its potential applications in the study of inflammation-related diseases and in the synthesis of fluorescent probes[5][6]. While specific signaling pathways for this compound are under investigation, research on the closely related compound, Indole-3-carboxaldehyde (ICA), provides valuable insights into potential mechanisms of action. ICA has been shown to inhibit inflammatory responses and lipid accumulation in macrophages by modulating the miR-1271-5p/HDAC9 signaling pathway[4][7].

Experimental Protocols

Synthesis of 4-Hydroxyindole-3-carboxaldehyde

A common and effective method for the synthesis of **4-Hydroxyindole-3-carboxaldehyde** is the Vilsmeier-Haack reaction, starting from 4-hydroxyindole.

Materials:

- 4-hydroxyindole
- Phosphorus oxychloride (POCl_3)
- Anhydrous N,N-dimethylformamide (DMF)
- 30% aqueous sodium hydroxide solution
- 5N Hydrochloric acid
- Methanol
- Ice-methanol bath
- Standard laboratory glassware and stirring apparatus

Procedure:[\[1\]](#)

- Under cooling in an ice-methanol bath, slowly add 7.35 mL of phosphorus oxychloride dropwise to 15 mL of dry N,N-dimethylformamide with continuous stirring for 15 minutes.
- Prepare a solution of 5.0 g of 4-hydroxyindole dissolved in 10 mL of anhydrous N,N-dimethylformamide.
- Slowly add the 4-hydroxyindole solution dropwise to the mixture from step 1, maintaining the cooling in an ice bath.
- Allow the reaction mixture to stir at room temperature for 2 hours.
- After the stirring period, add water to the mixture while cooling in an ice bath.

- Make the mixture alkaline by adding a 30% aqueous sodium hydroxide solution and stir for an additional 15 minutes.
- Acidify the mixture to a pH of 4 using 5N hydrochloric acid. A precipitate will form.
- Collect the precipitate by filtration.
- Wash the collected precipitate with water and dry it to obtain the crude product. This process typically yields around 4.99 g (82% yield) of 4-hydroxy-1H-indole-3-carbaldehyde.
- For further purification, recrystallize the crude product from methanol to obtain yellow crystals.

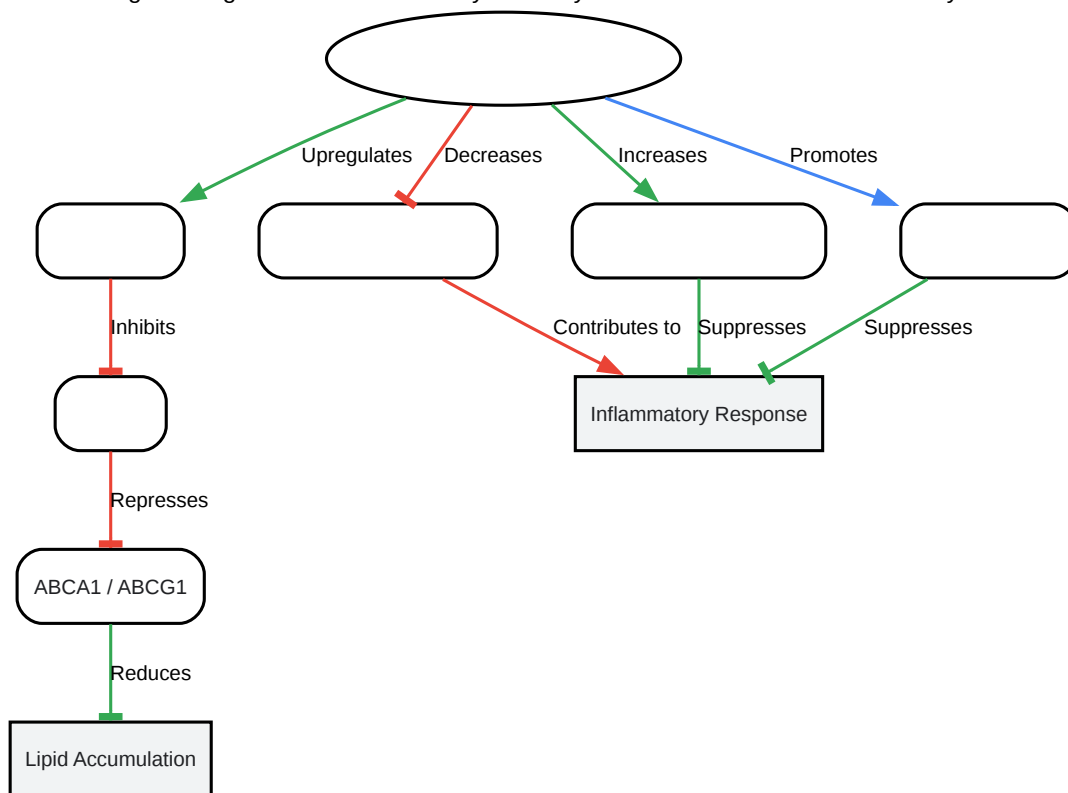
Product Characterization (¹H-NMR):

- ¹H-NMR (DMSO-d₆) δ: 6.54 (1H, dd, J = 8.1, 0.9 Hz), 6.95 (1H, dd, J = 8.1, 0.9 Hz), 7.13 (1H, t, J = 8.1 Hz), 8.37 (1H, s), 9.64 (1H, s), 10.54 (1H, br s), 12.35 (1H, br s).[1]

Visualization of a Related Signaling Pathway

While the direct signaling pathway of **4-Hydroxyindole-3-carboxaldehyde** is a subject of ongoing research, the pathway for the analogous compound, Indole-3-carboxaldehyde (ICA), in macrophage anti-inflammatory response has been elucidated. The following diagram illustrates this logical relationship as a reference for potential mechanisms.

Logical Diagram: Anti-Inflammatory Pathway of a Related Indole Carboxaldehyde



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